

Application Note: Synthesis and Optimization of Piperazinyl Cyclohexanol-Derived Pharmaceutical Intermediates

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Compound of Interest

Compound Name: *cis-4-Piperazin-1-yl-cyclohexanol hydrochloride*
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Executive Summary & Pharmacological Rationale

The synthesis of high-affinity, tumor-targeting radioligands and theranostics heavily relies on conformationally restricted molecular scaffolds. Among these, trans-2-(1-piperazinyl)cyclohexanol has emerged as a privileged building block[1]. As a structural analogue of vesamicol—a well-documented ligand for the vesicular acetylcholine transporter and sigma-1 receptor—the trans-piperazinyl cyclohexanol core provides rigid equatorial positioning of the basic amine and hydroxyl pharmacophores. This precise spatial orientation is critical for docking into the binding pockets of sigma-1 and sigma-2 receptors, which are overexpressed in various human solid tumors[2].

This application note details the robust, self-validating synthetic protocols for the

-alkylation of trans-2-(1-piperazinyl)cyclohexanol to yield aza-vesamicol derivatives (halogenated pharmaceutical intermediates). By controlling the reaction kinetics and solvent environment, researchers can selectively functionalize the secondary amine of the piperazine ring without compromising the secondary alcohol on the cyclohexane ring.

Mechanistic Design & Causality in Reaction Conditions

The core transformation relies on a bimolecular nucleophilic substitution (

) between the secondary amine of trans-2-(1-piperazinyl)cyclohexanol and a primary alkyl bromide (e.g., bromoethylbenzene derivatives)[1].

- **Solvent Selection (Acetonitrile):** Acetonitrile is utilized as a polar aprotic solvent. Unlike protic solvents (e.g., ethanol), acetonitrile does not heavily solvate the nucleophilic nitrogen via hydrogen bonding, thereby lowering the activation energy required for the transition state and accelerating the reaction.

- **Base Selection (Potassium Carbonate):** Anhydrous

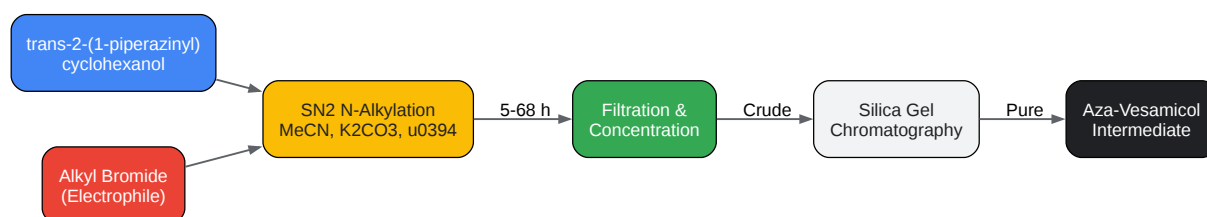
is employed as a mild, insoluble inorganic base to scavenge the hydrobromic acid (

) generated during alkylation[1]. The causality here is critical: stronger organic bases (like triethylamine) or alkoxides could promote competing

elimination of the primary alkyl bromide to form a terminal alkene, drastically reducing the yield of the desired intermediate.

- **Stoichiometric Control:** A strict 1:1 to 1:2 molar ratio of nucleophile to electrophile is maintained to prevent over-alkylation, ensuring the reaction stops at the tertiary amine stage.

Synthetic Workflow



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Synthetic workflow for N-alkylation of piperazinyll cyclohexanol to yield aza-vesamicol derivatives.

Step-by-Step Experimental Protocol

The following protocol outlines the synthesis of trans-2-(4-(2-(4-bromophenyl)ethyl)piperazin-1-yl)cyclohexan-1-ol, a highly selective sigma receptor intermediate[1].

Reagents & Equipment:

- trans-2-(1-piperazinyll)cyclohexanol (0.38 mmol, 69.8 mg)[1]
- 1-(2-Bromoethyl)-4-bromobenzene (0.38 mmol, 100.0 mg)[1]
- Anhydrous Potassium Carbonate () (0.76 mmol, 104.5 mg)[1]
- Anhydrous Acetonitrile (4.0 mL)[1]
- Reflux apparatus with a drying tube or inert gas (/) line.

Procedure:

- Reaction Assembly: In a flame-dried 10 mL round-bottom flask equipped with a magnetic stir bar, dissolve 69.8 mg of trans-2-(1-piperazinyll)cyclohexanol and 100.0 mg of 1-(2-bromoethyl)-4-bromobenzene in 4.0 mL of anhydrous acetonitrile[1].
- Base Addition: Add 104.5 mg of finely powdered, anhydrous to the stirring solution[1]. Self-Validation Check: The mixture should appear as a heterogeneous suspension. Ensure the is freshly oven-dried to prevent moisture from hydrolyzing the alkyl bromide.

- Thermal Activation: Attach a reflux condenser and heat the mixture to a gentle reflux (approx. 82 °C) in an oil bath. Maintain vigorous stirring for exactly 5 hours[1].
- Reaction Monitoring: Monitor the disappearance of the starting materials via Thin Layer Chromatography (TLC) using Merck Art 5553 silica plates[1] (Eluent: 10:1). The secondary amine starting material will stain heavily with ninhydrin, whereas the tertiary amine product will show a distinct shift and weaker ninhydrin response.
- Workup: Remove the flask from the heat and allow it to cool to ambient room temperature. Filter the mixture through a medium-porosity sintered glass funnel to remove the insoluble and salts[1]. Wash the filter cake with an additional 2 mL of cold acetonitrile.
- Concentration: Concentrate the filtrate in vacuo using a rotary evaporator (water bath at 40 °C) to yield the crude organic residue[1].
- Purification: Load the crude residue onto a silica gel column. Elute using a gradient of chloroform/methanol (from 1/0 to 50/1, v/v)[1]. Collect the fractions containing the pure product, pool them, and remove the solvent in vacuo.

Quantitative Data & Kinetic Variations

The steric and electronic environment of the electrophile drastically dictates the required reaction time. Ortho- and meta-substituted bromoethylbenzenes exhibit unfavorable conformational folding in the

transition state, requiring extended thermal activation compared to para-substituted analogs[1].

Target Intermediate	Electrophile Used	Reaction Time (Reflux)	Eluent System (Silica Gel)	Purification Notes
4-bromophenyl derivative	1-(2-Bromoethyl)-4-bromobenzene	5 hours	/MeOH (1/0–50/1)	Rapid kinetics; high purity via standard silica chromatography.
3-(2-bromophenyl)propyl derivative	3-(2-Bromophenyl)propyl bromide	24 hours	/MeOH (40/1)	Extended alkyl chain relieves some steric strain compared to ethyl linker.
2-bromophenyl derivative	2-(2-Bromoethyl)-1-bromobenzene	54 hours	/MeOH (1/0–20/1)	High steric hindrance at the ortho position slows trajectory.
3-bromophenyl derivative	1-Bromo-3-(2-bromoethyl)benzene	68 hours	(Isocratic)	Extremely sluggish; requires secondary RP-HPLC polish (Gradient System 1) to remove trace isomers.

Data summarized from standardized protocols for aza-vesamicol derivative synthesis[1].

Analytical Validation Parameters

To ensure the trustworthiness of the synthesized intermediate, the following analytical validations must be performed[1]:

- High-Resolution Mass Spectrometry (HRMS): Electrospray ionization mass spectra (ESI-MS) should be obtained (e.g., using a JEOL JMS-T100TD) to confirm the exact mass[1]. The presence of the bromine atom will be clearly indicated by a characteristic 1:1 isotopic molecular ion peak (and).
- Nuclear Magnetic Resonance (NMR):
-NMR (400 MHz or 600 MHz,) must confirm the integrity of the trans-cyclohexanol ring[1]. The axial proton adjacent to the hydroxyl group typically appears as a broad multiplet around 3.2–3.5 ppm, confirming that the stereocenter has not epimerized under the basic reflux conditions.

References

- Development of tumor-targeting aza-vesamicol derivatives with high affinity for sigma receptors for cancer theranostics Source: RSC Medicinal Chemistry (via PubMed Central / NIH) URL:[[Link](#)]

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Sources

- 1. Development of tumor-targeting aza-vesamicol derivatives with high affinity for sigma receptors for cancer theranostics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Development of tumor-targeting aza-vesamicol derivatives with high affinity for sigma receptors for cancer theranostics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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